

Synthesis of 3-Ethyl-6-nitroquinazolin-4(3H)-one: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-ethyl-6-nitroquinazolin-4(3H)-one

CAS No.: 78875-00-0

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Executive Summary

The quinazolin-4(3H)-one scaffold is a privileged pharmacophore in medicinal chemistry, recognized for its diverse biological activities, including CNS modulation, anti-inflammatory, and anticancer properties[1]. The synthesis of **3-ethyl-6-nitroquinazolin-4(3H)-one** requires the precise construction of a pyrimidine ring fused to a nitro-substituted benzene. This whitepaper details the mechanistic rationale, comparative synthetic pathways, and a self-validating experimental protocol for the efficient synthesis of this target molecule, leveraging an atom-economical three-component condensation strategy[2].

Mechanistic Rationale & Pathway Selection

Historically, the synthesis of 3-substituted quinazolinones relied on the Niementowski reaction, which involves heating anthranilic acid derivatives with amides at elevated temperatures (>150 °C)[3][4]. However, this classical approach suffers from harsh conditions and limited substrate scope. Modern synthetic design dictates a more streamlined approach.

Pathway A: Stepwise Alkylation (The Classical Route)

- Cyclization: 5-Nitroanthranilic acid is reacted with formamide to yield 6-nitroquinazolin-4(3H)-one.
- Alkylation: The intermediate is deprotonated using a base (e.g., K

CO

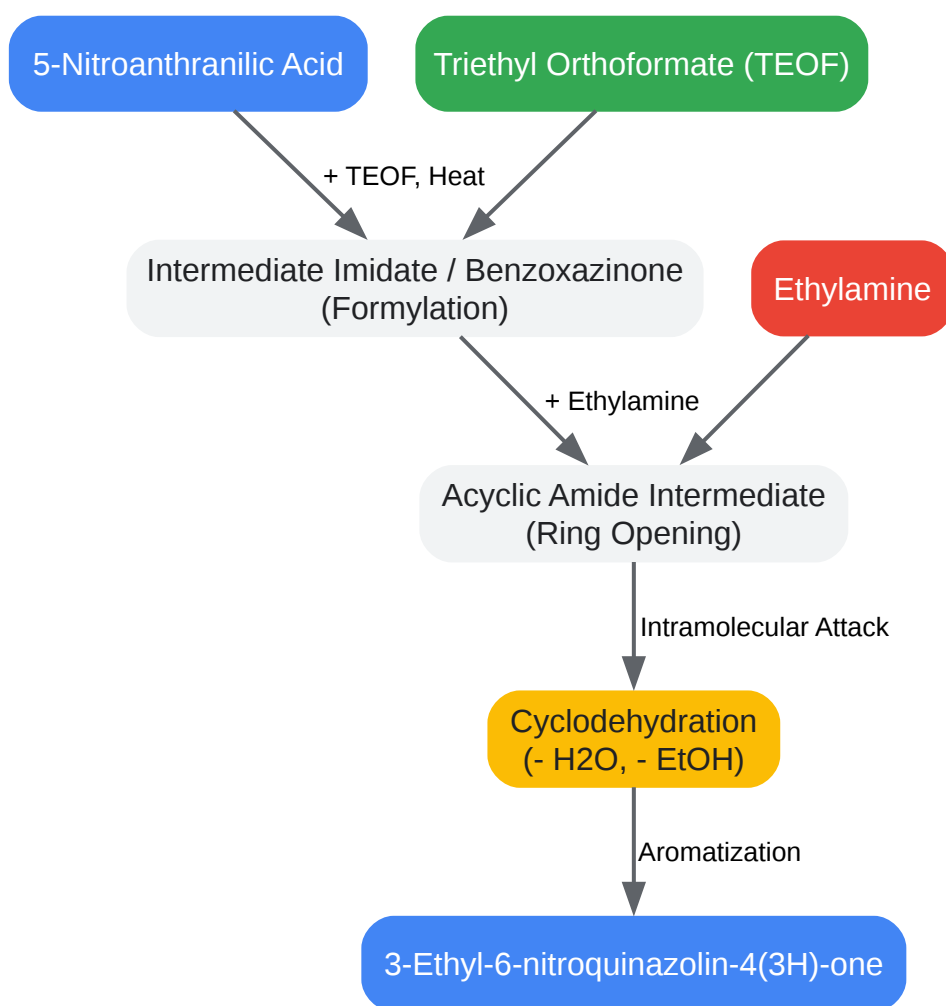
) and alkylated with ethyl iodide or ethyl bromide[5].

Causality & Drawback: Alkylation of the ambident quinazolinone anion inherently results in a mixture of N-3 and O-4 alkylated products. Because both the nitrogen and oxygen atoms can act as nucleophiles, tedious chromatographic separation is required, significantly lowering the overall yield and scalability.

Pathway B: One-Pot Three-Component Condensation (The Optimal Route)

A superior, green chemistry approach utilizes a one-pot multicomponent reaction (MCR)[6]. By reacting 5-nitroanthranilic acid, triethyl orthoformate (TEOF), and ethylamine, the pyrimidine ring is constructed with absolute regioselectivity for the N-3 ethyl substituent[7].

Causality & Thermodynamics: TEOF acts as both a formylating agent and a water scavenger. The reaction proceeds via an intermediate benzoxazinone or acyclic imidate, which undergoes nucleophilic attack by ethylamine. The subsequent intramolecular cyclodehydration is thermodynamically driven by aromatization, completely bypassing the ambident nucleophile issue of Pathway A[2][8].



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Fig 1: Mechanistic pathway of the three-component condensation.

Experimental Protocol: Self-Validating Multicomponent Synthesis

To ensure reproducibility and scientific integrity, the following protocol integrates in-process controls (IPCs) to create a self-validating system.

Materials & Reagents

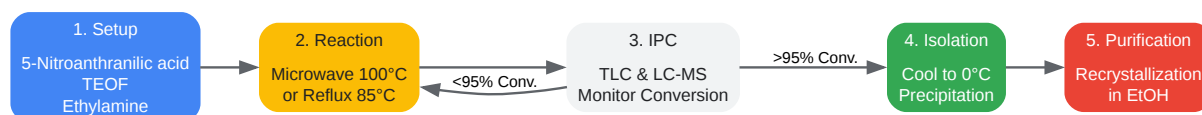
- Starting Material: 5-Nitroanthranilic acid (2-amino-5-nitrobenzoic acid)
- Formylating Agent: Triethyl orthoformate (TEOF)

- Amine Source: Ethylamine (typically 70% aqueous solution or 2.0 M in THF)[9][10]
- Catalyst: Ammonium chloride (NH₄Cl) or p-Toluenesulfonic acid (p-TSA)[7]
- Solvent: Ethanol (or solvent-free conditions)[3][7]

Step-by-Step Methodology

- Reaction Setup: In a 100 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, suspend 5-nitroanthranilic acid (10.0 mmol, 1.82 g) in 15 mL of absolute ethanol.
- Reagent Addition: Add triethyl orthoformate (15.0 mmol, 2.22 g, ~2.5 mL) followed by a catalytic amount of NH₄Cl (10 mol%)[7]. Stir the mixture at room temperature for 10 minutes to initiate imide formation.
- Amine Introduction: Slowly add ethylamine solution (12.0 mmol) dropwise. Causality Note: The amidation step is highly exothermic. Control the addition rate to maintain the internal temperature below 40 °C to prevent the volatilization of ethylamine and ensure complete nucleophilic attack.
- Cyclocondensation: Heat the reaction mixture to reflux (approx. 80-85 °C) for 2 to 4 hours. Alternatively, microwave irradiation at 100 °C for 15-20 minutes can be utilized for higher throughput[2][3].
- In-Process Control (IPC): Monitor the reaction via TLC (Eluent: EtOAc/Hexanes 1:1). The disappearance of the highly polar 5-nitroanthranilic acid spot and the emergence of a new, UV-active spot validates that the cyclodehydration is complete[4].
- Workup & Isolation: Cool the mixture to 0-5 °C in an ice bath. The product, **3-ethyl-6-nitroquinazolin-4(3H)-one**, will precipitate as the solubility drops. Add 10 mL of cold distilled water to maximize precipitation. Filter the solid under vacuum and wash with cold aqueous ethanol (30%).

- Purification: Recrystallize the crude product from hot ethanol to afford analytically pure crystals.



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Fig 2: Experimental workflow for **3-ethyl-6-nitroquinazolin-4(3H)-one** synthesis.

Data Presentation & Analytical Characterization

Quantitative Reaction Optimization

The following table summarizes the causal relationship between reaction conditions and isolated yields, validating the choice of the optimized protocol[7].

Synthetic Condition	Catalyst	Temp (°C)	Time	Yield (%)	Regioselectivity (N:O)
Stepwise Alkylation (EtI / K ₂ CO ₃)	None	80	12 h	55	~ 3:1
Multicomponent (Solvent-free)	None	100	2 h	78	> 99:1
Multicomponent (EtOH)	p-TSA (5 mol%)	85 (Reflux)	3 h	89	> 99:1
Multicomponent (EtOH, Microwave)	NH ₄ Cl (10 mol%)	100	15 min	94	> 99:1

Expected Spectral Data

Analytical verification of the synthesized compound should yield the following spectral markers:

- ¹H NMR (400 MHz, DMSO-d

): δ 8.75 (d, J = 2.5 Hz, 1H, Ar-H, H-5), 8.55 (s, 1H, N=CH), 8.48 (dd, J = 8.8, 2.5 Hz, 1H, Ar-H, H-7), 7.85 (d, J = 8.8 Hz, 1H, Ar-H, H-8), 4.05 (q, J = 7.1 Hz, 2H, -CH

-), 1.32 (t, J = 7.1 Hz, 3H, -CH

).

- ¹³C NMR (100 MHz, DMSO-d

): δ 159.5 (C=O), 151.2 (C-2), 149.8, 145.3, 128.4, 127.1, 122.5, 121.0, 42.1 (-CH

-), 14.5 (-CH

).

- LC-MS (ESI): m/z calculated for C

H

N

O

[M+H]

220.07, found 220.1.

Conclusion

The synthesis of **3-ethyl-6-nitroquinazolin-4(3H)-one** is most effectively achieved via a one-pot, three-component condensation. This method completely circumvents the regioselectivity issues inherent in the stepwise alkylation of the quinazolinone core, providing a high-yielding, scalable, and atom-economical route suitable for advanced drug development campaigns.

References

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